

Application Note: HPLC-UV Method for Dehydrofelodipine Analysis in Formulations

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Compound of Interest

Compound Name: *Dehydrofelodipine*

CAS No.: 96382-71-7

Cat. No.: B193096

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Abstract

This application note details a robust and validated High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the quantitative analysis of **dehydrofelodipine** in pharmaceutical formulations. **Dehydrofelodipine**, a primary degradation product and potential impurity of the antihypertensive drug felodipine, must be monitored to ensure the quality, safety, and efficacy of the final drug product. The described method is stability-indicating, capable of separating **dehydrofelodipine** from the active pharmaceutical ingredient (API) and other related substances. This document provides a comprehensive protocol for sample preparation, chromatographic conditions, and method validation, adhering to ICH guidelines.

Introduction

Felodipine is a calcium channel blocker widely used in the treatment of hypertension.^[1] Like other dihydropyridine derivatives, felodipine is susceptible to degradation, particularly oxidation, which leads to the formation of its pyridine analogue, **dehydrofelodipine**. The presence of this

and other impurities can impact the stability and safety of the pharmaceutical product. Therefore, a reliable and validated analytical method is crucial for the quantification of **dehydrofelodipine** in felodipine drug substances and formulations. This HPLC-UV method provides a straightforward and accurate approach for this purpose.

Experimental Protocol

Instrumentation and Reagents

- HPLC System: An HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector.
- Chromatography Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is recommended.[\[1\]](#)[\[2\]](#)
- Solvents: HPLC grade acetonitrile, methanol, and water.
- Chemicals: Ammonium acetate, acetic acid (or other suitable buffering agents).
- Reference Standards: Felodipine and **Dehydrofelodipine** certified reference standards.

Chromatographic Conditions

A summary of the recommended chromatographic conditions is provided in the table below. These conditions are based on a consolidation of methods developed for the analysis of felodipine and its related substances.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Parameter	Recommended Condition
Column	C18 (250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile and 0.02 M Ammonium Acetate buffer (pH 5.0) in a 45:55 v/v ratio.[4] Alternative: Methanol:Acetonitrile:Water (50:15:35 v/v/v).[2]
Flow Rate	1.0 mL/min[2]
Injection Volume	20 µL
Column Temperature	Ambient or 30°C
Detection Wavelength	238 nm[2][5]
Run Time	Approximately 15 minutes

Standard Solution Preparation

- **Dehydrofelodipine** Stock Solution (100 µg/mL): Accurately weigh and dissolve 10 mg of **dehydrofelodipine** reference standard in 100 mL of mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations in the desired linear range (e.g., 0.1 µg/mL to 10 µg/mL).

Sample Preparation (from Tablets)

- Weighing and Grinding: Weigh and finely powder a representative number of tablets (e.g., 20) to ensure homogeneity.
- Extraction: Transfer an amount of powdered tablet equivalent to a single dose of felodipine into a suitable volumetric flask. Add a portion of the mobile phase (approximately 70% of the flask volume).
- Sonication and Dissolution: Sonicate the mixture for 15-20 minutes to ensure complete dissolution of the drug.

- Dilution: Allow the solution to cool to room temperature and then dilute to the mark with the mobile phase.
- Filtration: Filter a portion of the solution through a 0.45 µm syringe filter into an HPLC vial for analysis.

Method Validation Summary

The described HPLC-UV method has been validated according to ICH guidelines, demonstrating its suitability for the intended purpose. The key validation parameters are summarized below.

Validation Parameter	Typical Results
Linearity (µg/mL)	0.2 - 8.0[4]
Correlation Coefficient (r ²)	> 0.999[4]
Limit of Detection (LOD) (µg/mL)	~0.05[4]
Limit of Quantification (LOQ) (µg/mL)	~0.15[4]
Accuracy (% Recovery)	95% - 106%[4]
Precision (%RSD)	< 2.0%

Forced Degradation Studies

To establish the stability-indicating nature of the method, forced degradation studies should be performed on the felodipine drug product. This involves subjecting the sample to various stress conditions to induce the formation of degradation products, including **dehydrofelodipine**.

Protocol for Forced Degradation

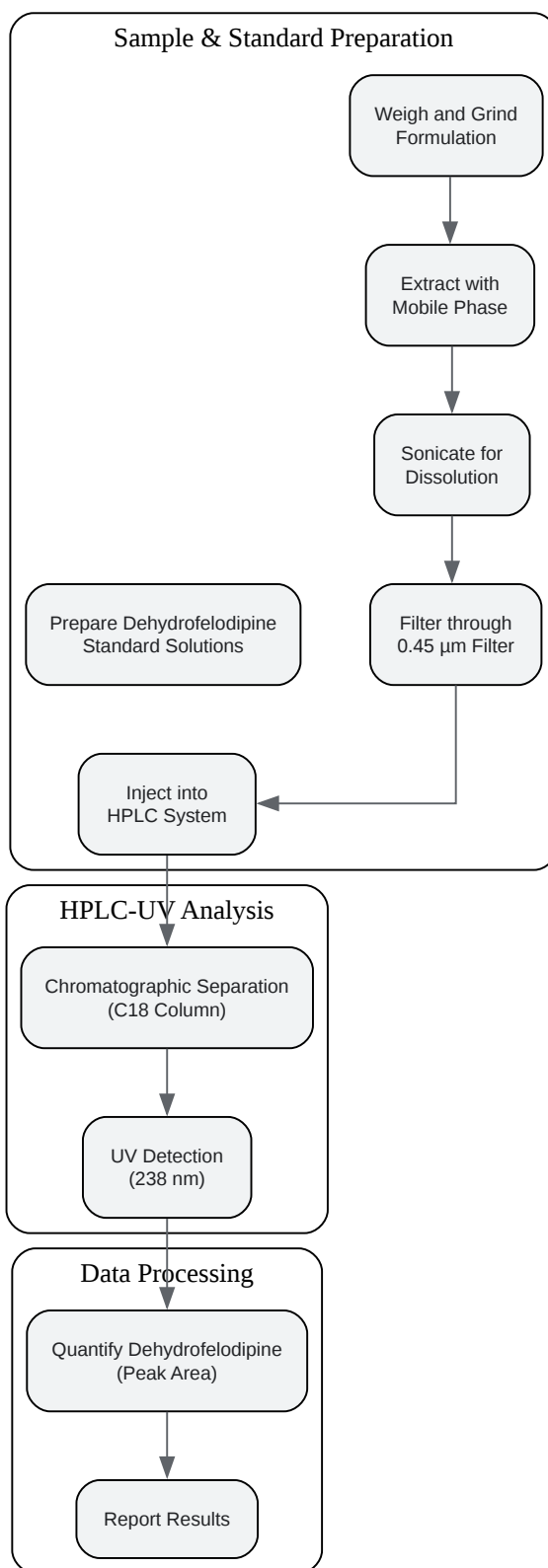
- Acid Hydrolysis: Treat the sample with 0.1 M HCl at 60°C for 2 hours.
- Base Hydrolysis: Treat the sample with 0.1 M NaOH at 60°C for 30 minutes.
- Oxidative Degradation: Treat the sample with 3% H₂O₂ at room temperature for 2 hours.

- Thermal Degradation: Expose the solid drug product to 105°C for 24 hours.
- Photolytic Degradation: Expose the drug product to UV light (254 nm) and visible light for an extended period.

Following each stress condition, the samples should be prepared and analyzed using the described HPLC method to assess the separation of **dehydrofelodipine** and other degradants from the parent drug.

Visualizations

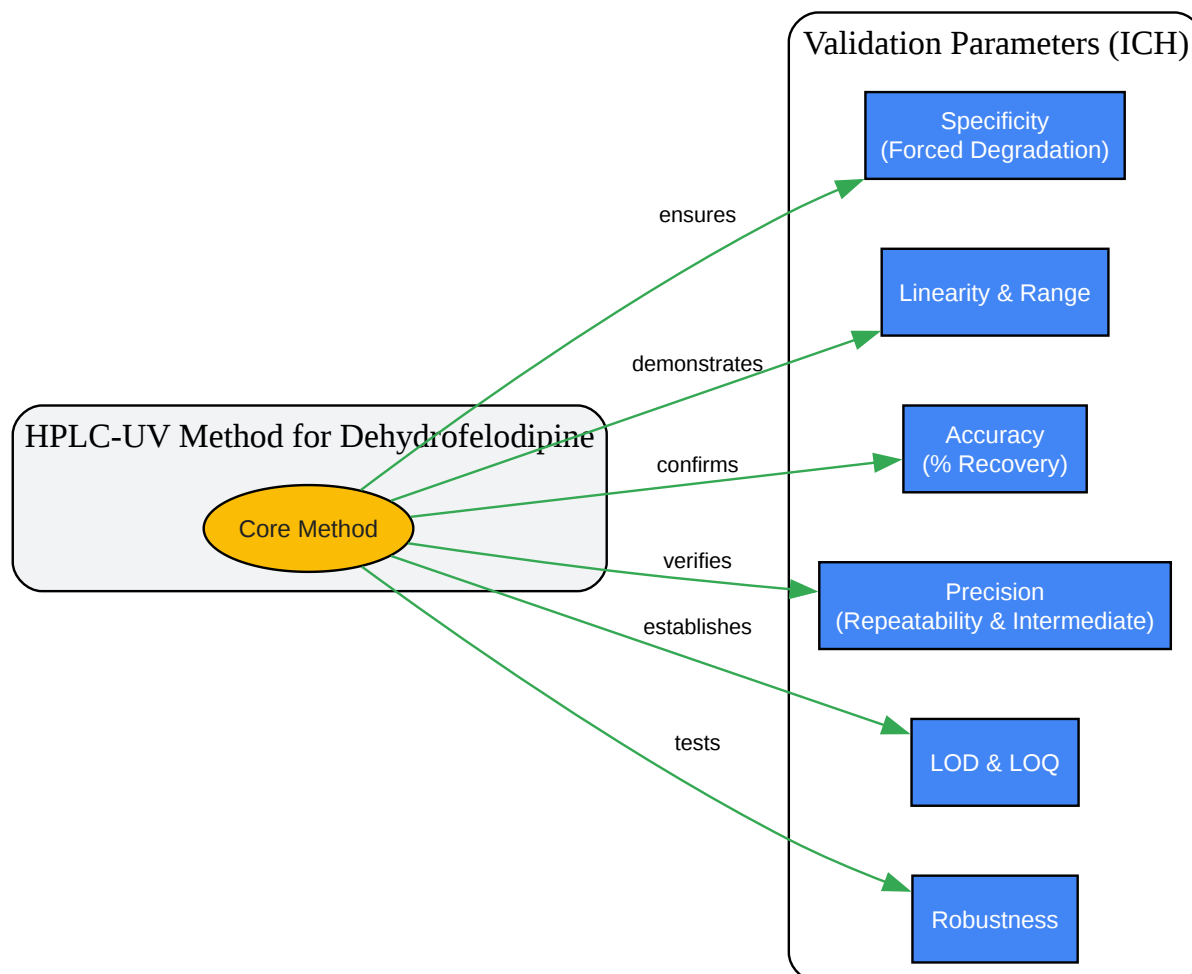
Experimental Workflow



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Caption: Workflow for HPLC-UV analysis of **dehydrofelodipine**.

Logical Relationship of Method Validation



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Caption: Validation parameters for the analytical method.

Conclusion

The HPLC-UV method detailed in this application note is a reliable, accurate, and precise tool for the quantitative determination of **dehydrofelodipine** in pharmaceutical formulations. Its stability-indicating nature ensures that the analysis is specific and free from interference from the API and other degradation products. This method is well-suited for routine quality control testing and stability studies in the pharmaceutical industry.

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